

1-Azidooctane lipophilicity comparison

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Azidooctane

CAS No.: 7438-05-3

Cat. No.: S663790

Get Quote

Lipophilicity Data for 1-Azidooctane

Lipophilicity, quantitatively measured as the partition coefficient ($\log P$), indicates a compound's distribution between a hydrophobic (often 1-octanol) and a hydrophilic (water) phase. The following table summarizes the key data available for **1-Azidooctane**.

Compound Name	CAS Registry Number	Molecular Formula	$\log P_{\text{oct/wat}}$	Data Type & Source
1-Azidooctane	7438-05-3	$\text{C}_8\text{H}_{17}\text{N}_3$	3.657 [1]	Crippen Calculated Property [1]

Methodology for Determining Lipophilicity

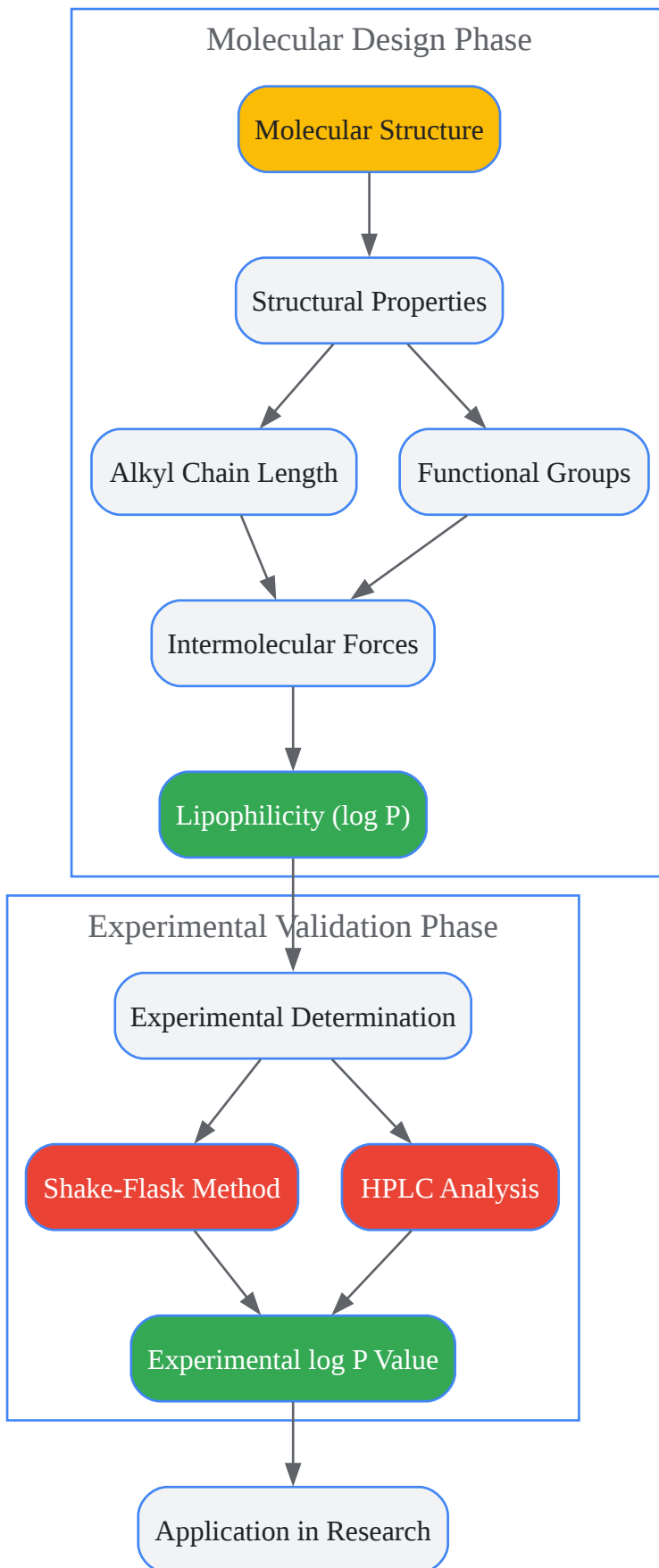
The provided $\log P$ value for **1-Azidooctane** is a **calculated property** [1]. In scientific practice, researchers use both computational and experimental methods to determine this critical parameter.

- Computational Methods:** These approaches estimate $\log P$ based on the molecular structure of the compound. Algorithms account for various molecular fragments and their contributions to hydrophobicity. The value for **1-Azidooctane** was generated using such a method, which provides a reliable prediction without the need for wet-lab experimentation [1].

- **Experimental Protocols:** While not used for **1-Azidooctane** in the search results, the standard method for measuring log P is the **shake-flask method**.
 - **Procedure:** The compound is dissolved in a pre-saturated mixture of 1-octanol and water. The mixture is shaken vigorously to allow for partitioning and then left to separate into two distinct phases.
 - **Analysis:** The concentration of the compound in each phase is quantified using analytical techniques such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.
 - **Calculation:** The log P is calculated as the logarithm of the ratio of the compound's concentration in the octanol phase to its concentration in the water phase ($\log P = \log [C_{\text{octanol}} / C_{\text{water}}]$).

Relationship Between Structure and Lipophilicity

The following diagram illustrates the conceptual workflow that connects a compound's molecular structure to its experimental lipophilicity assessment, a key principle in material science and drug design [2] [3].



Click to download full resolution via product page

Application and Further Research

The lipophilicity of **1-Azidoctane** makes it a valuable component in material science. Recent research has used it to synthesize **polymer-based amphiphiles** for creating micellar nanoreactors. In these structures, the hydrophobic **1-Azidoctane** chains are integral to forming the core, which can encapsulate catalysts and facilitate chemical reactions in aqueous environments, mimicking enzymatic efficiency [2].

For a comprehensive comparison, you would need log P data for structurally similar alternatives. I suggest you:

- **Consult Specialized Databases:** Search platforms like SciFinder and Reaxys, which aggregate physicochemical properties for millions of compounds.
- **Define a Comparison Set:** Identify specific alternatives, such as 1-azidoalkanes of different chain lengths (e.g., 1-azidohexane, 1-azidodecane) or other octane derivatives with different functional groups (e.g., 1-iodooctane, 1-bromooctane).

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Chemical Properties of Octane, 1-azido- (CAS 7438-05-3) [chemeo.com]
2. Spiking Pluronic-Based Micelles with Polymeric Ligands [pmc.ncbi.nlm.nih.gov]
3. Solubility Parameters: Theory and Application [cool.culturalheritage.org]

To cite this document: Smolecule. [1-Azidoctane lipophilicity comparison]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b663790#1-azidoctane-lipophilicity-comparison]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com